

# dodemorph acetate in ornamental disease management

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## Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

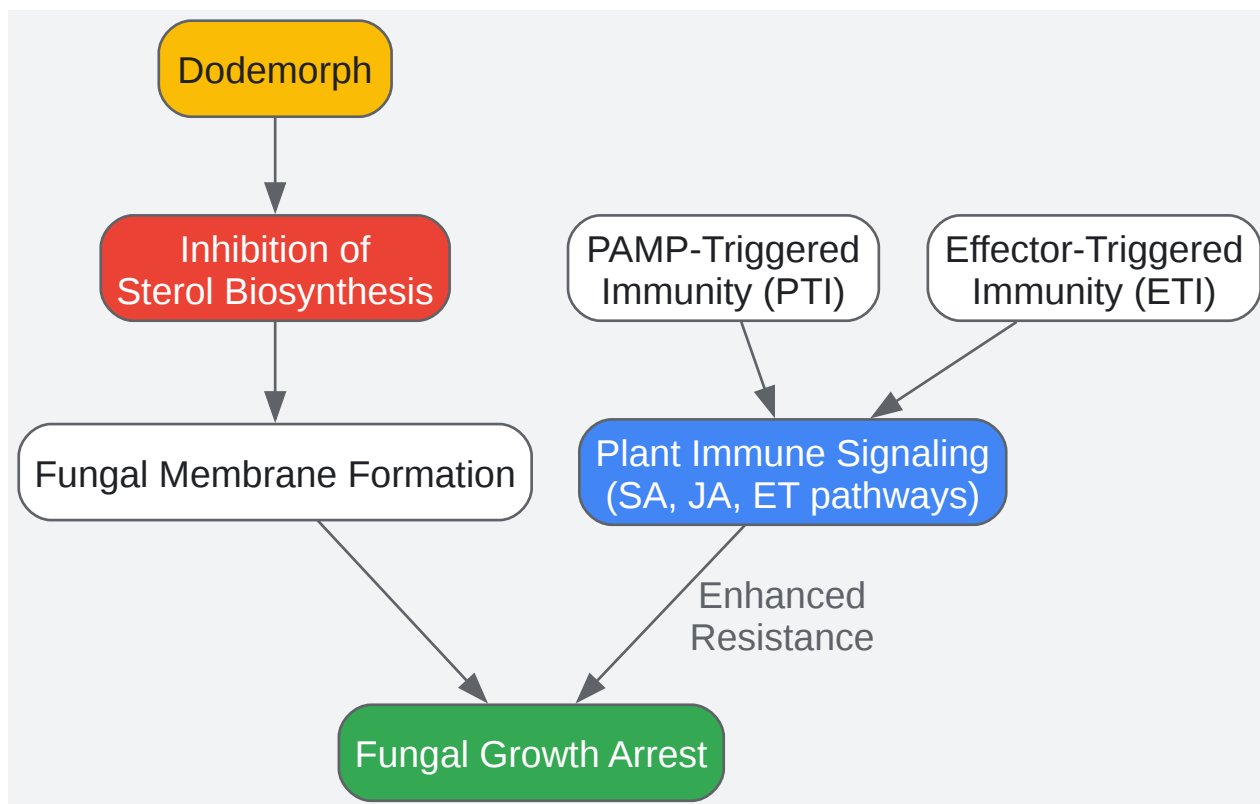
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## Dodemorph Acetate: Properties and Applications

**Dodemorph acetate** is a systemic fungicide with both protective and curative action. Its primary mode of action is the **inhibition of sterol biosynthesis** in fungal membranes, which is crucial for their structure and function. It is classified by the Fungicide Resistance Action Committee (FRAC) in **Group 5** [1].

The diagram below illustrates its fungicidal action and the plant's immune response.



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Table 1: Basic Chemical and Formulation Profile of **Dodemorph Acetate**

Property	Description
IUPAC Name	4-cyclododecyl-2,6-dimethylmorpholine [1]
Molecular Formula	C <sub>18</sub> H <sub>35</sub> NO [1]
Mode of Action	Systemic fungicide; inhibits sterol biosynthesis (FRAC Code 5) [1]
Primary Target	Powdery mildews (Erysiphales) [1]
Common Formulations	Emulsifiable concentrates (e.g., 40% EC as in Meltatox) [2] [3] [1]
Example Products	Meltatox, Milban, Cyclomorph [1]

Table 2: Application Spectrum and Efficacy in Ornamentals

Parameter	Details
Key Application	Control of powdery mildew on greenhouse and field-grown roses; high efficacy reported [1].
Other Targets	Demonstrated activity against <i>Botrytis cinerea</i> and other filamentous fungi [4].
Formulation Types	Liquid, Wettable Powder (WP), Granules [2]
Common Modes of Application	Foliar spray, soil treatment, seed treatment [2]

## Experimental Protocols

### Protocol for In Vitro Antifungal Efficacy Testing

This protocol outlines the method for determining the effective dose (ED<sub>50</sub>) of **dodemorph acetate** against fungal pathogens, adapted from published research [4].

- **Objective:** To assess the radial growth inhibition of a target fungus (e.g., *Botrytis cinerea*) on dodemorph-amended agar medium.
- **Materials:**
  - Potato Dextrose Agar (PDA)
  - Acetone stock solution of pure **dodemorph acetate**
  - Fungal isolate (e.g., *B. cinerea*)
  - Sterile Petri dishes
- **Procedure:**
  - Prepare a concentrated stock solution of **dodemorph acetate** in acetone.
  - Incorporate the stock solution into molten, cooled PDA to achieve a series of desired concentrations (e.g., 0, 1, 5, 10, 50 mg/L). For the control plate, add an equivalent volume of acetone only.
  - Pour the amended agar into Petri dishes and allow it to solidify.
  - Inoculate the center of each plate with a mycelial plug (5 mm diameter) from the actively growing margin of the fungal culture.
  - Incubate plates at the optimal temperature for the fungus (e.g., 25°C ± 2°C) until the fungus in the control plate has nearly reached the edge.

- Measure the diameter of fungal growth in each plate. Calculate the percentage of growth inhibition relative to the control.
- Use statistical software to plot dose-response curves and calculate the ED<sub>50</sub> value (the effective dose that causes 50% growth inhibition).

## Protocol for Assessing Stereospecific Activity and Synergy

Dodemorph exists as diastereomers (cis- and trans-forms), and their ratio can influence antifungal performance [4]. This protocol describes testing their individual and joint action.

- **Objective:** To evaluate the comparative toxicity and potential synergy between the cis- and trans-diastereomers of dodemorph.
- **Materials:**
  - Isolated cis- and trans-diastereomers of dodemorph (purified via column chromatography) [4].
  - Test fungi and culture media as in Protocol 1.
- **Procedure:**
  - Follow Protocol 1 to determine the ED<sub>50</sub> for the isolated cis-diastereomer, the trans-diastereomer, and a 1:1 mixture of both.
  - Calculate the **Comparative Toxicity Index (Co.T.I.)** using the formula [4]:
    - $\text{Co.T.I.} = (1/F) / ((a/C) + (b/T))$
    - Where F is the ED<sub>50</sub> of the mixture, C and T are the ED<sub>50</sub> values of the cis- and trans-forms alone, and a and b are their weight ratios in the mixture.
  - **Interpretation:** A Co.T.I. value greater than 1 indicates a synergistic effect, meaning the mixture is more effective than predicted by the individual activities.

## Resistance Management and Integrated Strategies

With dodemorph belonging to FRAC Group 5, the risk of resistance development is a concern.

- **Documented Resistance:** A dodemorph-acetate-resistant strain of the biocontrol fungus *Sporothrix flocculosa* was developed in a laboratory setting, demonstrating that resistance can occur [3].
- **Integrated Pest Management (IPM):**
  - **Rotation:** Rotate dodemorph with fungicides from different FRAC groups (e.g., benzimidazoles, triazoles) with distinct modes of action to reduce selection pressure [4] [1].
  - **Combination with Biocontrol:** The use of the laboratory-developed resistant strain of *S. flocculosa* shows promise for use in combination with dodemorph in an integrated control program for rose powdery mildew, as the wild-type biocontrol agent is inhibited by the fungicide [3].

## Critical Regulatory and Safety Notes

- **EU Regulatory Status:** Dodemorph is not approved for use according to EC Regulation 1107/2009 [1]. Any experimental or practical use must be in compliance with local regulations.
- **Toxicology Profile:** It has a low toxicity to mammals but shows moderate toxicity to bees, fish, and aquatic invertebrates. Some data suggest it is a possible reproduction/developmental toxin and irritant [1].
- **Environmental Fate:** Dodemorph is moderately persistent in soil (typical aerobic soil DT<sub>50</sub> of 41 days) and has a high log P (4.6), indicating a potential to bind to soil organic matter and low leaching potential to groundwater [1].

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## References

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